

Application Notes and Protocols for C.I. 18744 (Eriochrome Blue Black B)

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Compound of Interest

Compound Name: C.I. Mordant Orange 29

Cat. No.: B15555860

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Note on Application as a Fluorescent Probe:

Extensive literature review does not support the use of C.I. 18744, also known as Eriochrome Blue Black B or Mordant Black 3, as a fluorescent probe in microscopy. Its primary application in scientific research is as a metallochromic and complexometric indicator, where it exhibits a distinct color change in the presence of metal ions. While a related compound, Eriochrome Black T, has been used in a complex with europium to create a specific fluorescent probe, Eriochrome Blue Black B itself is not recognized for intrinsic fluorescence suitable for microscopic imaging. The following application notes and protocols are based on its well-documented use as a chemical indicator and histological stain.

I. Chemical and Physical Properties

Eriochrome Blue Black B is a versatile azo dye with established applications in analytical chemistry and histology.^{[1][2]} Its utility stems from its ability to form complexes with metal ions, leading to a visible color change.^{[1][3]}

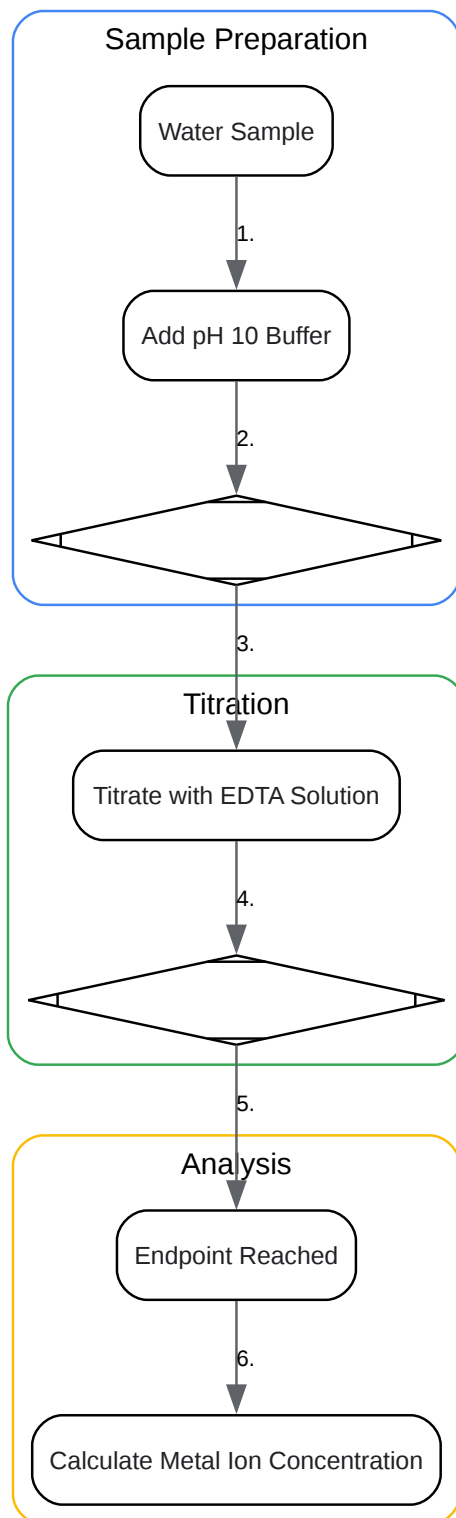
| Property | Value | Reference |
|--|---|-----------|
| Synonyms | Eriochrome Blue Black B, Mordant Black 3, C.I. 14640 | [1] |
| Molecular Formula | C ₂₀ H ₁₃ N ₂ NaO ₅ S | |
| Molecular Weight | 416.38 g/mol | |
| CAS Number | 3564-14-5 | |
| Appearance | Black fine crystalline powder | [4] |
| Solubility in Water | 20 g/L at 20°C | [5] |
| Absorption Maximum (λ _{max}) | 634-644 nm (in pH 10.0 buffer) | |
| pH | 9.5 (10 g/L in H ₂ O at 20°C) | |

II. Primary Application: Complexometric Titration

Eriochrome Blue Black B is widely used as an indicator in complexometric titrations to determine the concentration of various metal ions, such as calcium (Ca²⁺), magnesium (Mg²⁺), zinc (Zn²⁺), and manganese (Mn²⁺). [3][6][7] This is particularly relevant for determining water hardness. [1] The dye is blue when free in solution at a pH of 10, and it forms a red complex with metal ions. During a titration with a chelating agent like EDTA, the endpoint is signaled by a color change from red to blue as the metal ions are sequestered from the dye. [8]

Experimental Workflow for Complexometric Titration

Workflow for Water Hardness Determination using Eriochrome Blue Black B

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Caption: Workflow for determining water hardness via complexometric titration.

Protocol for Water Hardness Determination:

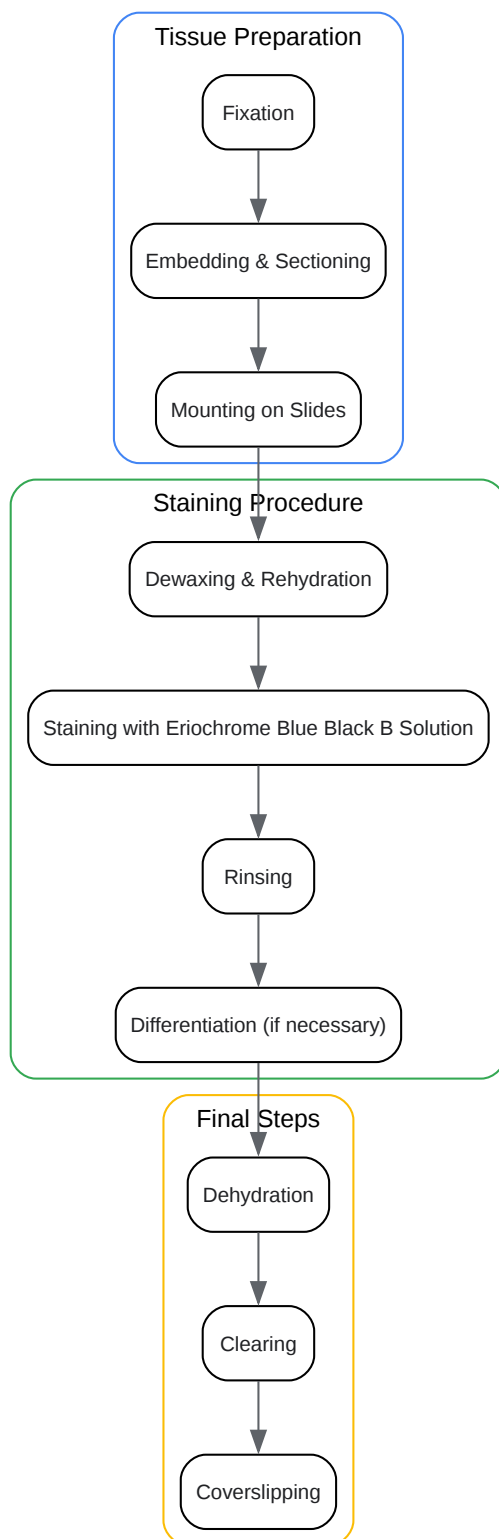
- **Preparation of Indicator Solution:** Dissolve 0.5 g of Eriochrome Blue Black B in 100 mL of a suitable solvent like triethanolamine or ethanol.
- **Sample Preparation:** Take a known volume of the water sample (e.g., 50 mL) in a flask.
- **Buffering:** Add 1-2 mL of a pH 10 buffer solution (e.g., ammonia-ammonium chloride buffer) to the water sample. This is crucial for the correct function of the indicator.
- **Indicator Addition:** Add a few drops of the Eriochrome Blue Black B indicator solution to the buffered sample. The solution will turn a wine-red color if calcium or magnesium ions are present.
- **Titration:** Titrate the sample with a standardized EDTA (ethylenediaminetetraacetic acid) solution.
- **Endpoint Determination:** The endpoint of the titration is reached when the color of the solution changes from wine-red to a distinct blue.
- **Calculation:** The concentration of the metal ions can be calculated based on the volume of EDTA solution used.

III. Application in Histology

Eriochrome Blue Black B is also used as a dye in histological staining, although less commonly than other dyes. It can be used to visualize certain cellular components.

General Staining Protocol Logic

General Histological Staining Workflow

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